

Rutin Hydrate Solubility in DMSO and Water: An In-depth Technical Guide

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This technical guide provides a comprehensive overview of the solubility characteristics of **rutin hydrate** in dimethyl sulfoxide (DMSO) and water, tailored for researchers, scientists, and professionals in drug development. The document outlines quantitative solubility data, detailed experimental protocols, and best practices for preparing solutions for various experimental settings.

Executive Summary

Rutin, a flavonoid glycoside, is a subject of extensive research due to its diverse biological activities, including antioxidant, anti-inflammatory, and neuroprotective effects.[1] A significant challenge in its experimental application is its low aqueous solubility.[2][3] This guide details the solubility of its common commercial form, **rutin hydrate**, in both the organic solvent DMSO and in aqueous systems. It provides standardized protocols to ensure consistent and reproducible solution preparation for in vitro and other experimental models.

Solubility Data

Rutin hydrate exhibits significantly different solubility profiles in DMSO compared to water. DMSO is an excellent solvent for creating high-concentration stock solutions, while its solubility in aqueous buffers is very limited.[4] It is crucial to use fresh, moisture-free DMSO, as absorbed moisture can reduce the compound's solubility.[5]

The quantitative solubility data from various suppliers is summarized below. The variation in reported values may be attributed to differences in the specific form of **rutin hydrate** (e.g.,



trihydrate), purity, and the experimental conditions used for measurement (e.g., temperature, sonication).

Solvent System	Reported Solubility	Molar Equivalent (approx.)	Notes	Source(s)
DMSO	25 mg/mL	40.9 mM	-	_
100 mg/mL	163.8 mM	Use of fresh DMSO is recommended.		
125 mg/mL	204.7 mM	Ultrasonic assistance may be required.		
Water (Cold/Room Temp)	~0.125 mg/mL	~0.2 mM	Described as "hardly soluble" or "very low".	
Water (Boiling)	12.5 g/100 mL (125 mg/mL)	204.7 mM	Significantly more soluble in boiling water.	
DMF:PBS (pH 7.2) (1:5)	0.16 mg/mL	0.26 mM	Prepared by first dissolving in DMF.	-
Pyridine	50 mg/mL	81.9 mM	-	-

Note: Molar equivalents are calculated based on the anhydrous molecular weight of rutin (610.52 g/mol).

Experimental Protocols

Successful experimentation with **rutin hydrate** relies on proper solubilization techniques to avoid precipitation, especially when introducing it into aqueous cell culture media or buffers.

Foundational & Exploratory





This protocol is suitable for preparing a concentrated stock solution that can be stored and later diluted for various assays.

Materials:

- Rutin hydrate powder
- Anhydrous (dry) DMSO
- Sterile microcentrifuge tubes or glass vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Analytical balance

Methodology:

- Weighing: Accurately weigh the desired amount of rutin hydrate powder in a sterile vial.
 Perform this in a chemical fume hood if toxicity is a concern.
- Solvent Addition: Calculate and add the required volume of anhydrous DMSO to achieve the target concentration (e.g., 25-100 mg/mL).
- Dissolution: Tightly cap the vial and vortex vigorously for 1-2 minutes.
- Sonication (Optional): If the compound does not fully dissolve, place the vial in a water bath sonicator for 10-30 minutes. Gentle warming to 37°C can also aid dissolution for less temperature-sensitive compounds.
- Visual Inspection: Visually confirm that all solid material has dissolved and the solution is clear before use. The presence of any precipitate indicates that the solution is supersaturated or not fully dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term (1 month) or -80°C for long-term (up to 1 year) storage, protected from light.



Due to **rutin hydrate**'s poor aqueous solubility, direct dissolution in buffers or cell culture media is not feasible for most concentrations. The standard method involves diluting a high-concentration DMSO stock solution into the final aqueous medium.

Materials:

- Rutin hydrate stock solution in DMSO (from Protocol 1)
- Pre-warmed (37°C) sterile cell culture medium or buffer (e.g., PBS)
- Sterile conical tubes or multi-well plates

Methodology:

- Determine Final Concentrations: Decide the final working concentrations of **rutin hydrate** and the maximum tolerable DMSO concentration for your cells (typically ≤0.5%, with ≤0.1% being preferred).
- Serial Dilution (in DMSO): If a range of concentrations is needed for a dose-response experiment, perform serial dilutions of the DMSO stock solution using DMSO, not the aqueous medium. This ensures the compound remains dissolved before the final dilution step.
- Final Dilution: Add the small volume of the DMSO stock (or serially diluted stock) directly to the pre-warmed culture medium. For example, to achieve a 10 μM final concentration from a 10 mM stock, add 1 μL of the stock to 1 mL of medium (final DMSO concentration: 0.1%).
- Rapid Mixing: Immediately after adding the DMSO stock to the aqueous medium, mix thoroughly by gentle vortexing or by pipetting up and down. This rapid dispersion is critical to prevent the compound from precipitating out of the solution.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO
 to the medium without the compound. This is essential to distinguish the effects of the
 compound from those of the solvent.

Visualization of Experimental Workflows

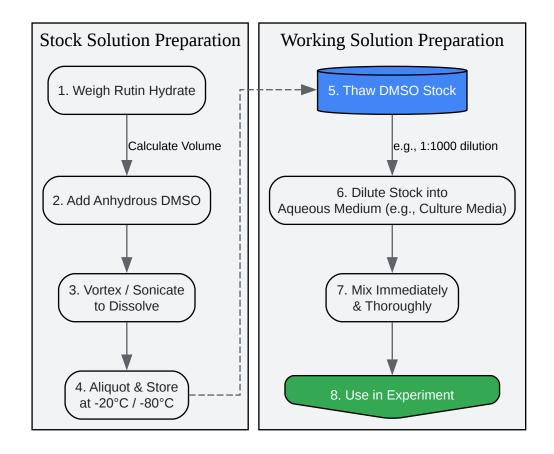




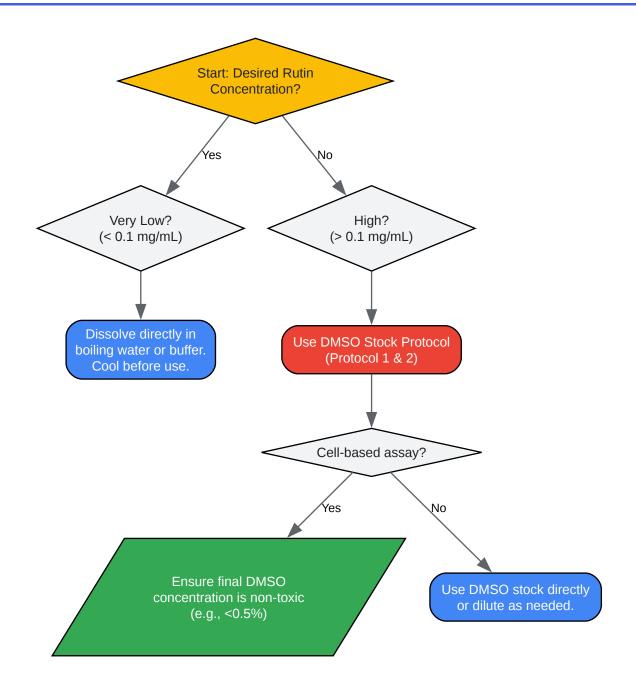


Diagrams created using Graphviz provide clear visual representations of the necessary experimental and logical steps for handling **rutin hydrate**.









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